

# Application Notes: DEHT in Flexible PVC Formulations

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## Compound of Interest

Compound Name: *Bis(2-ethylhexyl) terephthalate*

Cat. No.: *B1667314*

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## Introduction

Di(2-ethylhexyl) terephthalate (DEHT), also known as Dioctyl terephthalate (DOTP), is a non-phthalate plasticizer used to enhance the flexibility, durability, and performance of polyvinyl chloride (PVC).[1] DEHT serves as a replacement for traditional ortho-phthalate plasticizers, such as di(2-ethylhexyl) phthalate (DEHP), due to its favorable toxicological profile and performance characteristics.[2] This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals on the use of DEHT in flexible PVC formulations.

## 1. Properties of DEHT

DEHT is a colorless, viscous liquid produced from the esterification of terephthalic acid and 2-ethylhexanol.[1][2] Its key properties include low volatility, excellent thermal stability, and high resistance to migration.[1][3] These characteristics make it a suitable choice for a wide range of applications, including medical devices, toys, food packaging, and building materials.[3] Unlike DEHP, which has raised health concerns, DEHT is not associated with the same toxic effects and has received approval from regulatory bodies like the European Food Safety Authority (EFSA) for use in food contact materials.[4][5]

## 2. Performance Data in Flexible PVC

The performance of DEHT in flexible PVC is comparable, and in some aspects superior, to that of DEHP. The addition of a plasticizer like DEHT alters the physical properties of PVC, reducing

its softening temperature and increasing its flexibility.[\[6\]](#)

Table 1: Mechanical Properties of Flexible PVC with DEHT vs. DEHP

| Property                    | Test Method | Unplasticized PVC               | PVC + 50 phr DEHT        | PVC + 50 phr DEHP            |
|-----------------------------|-------------|---------------------------------|--------------------------|------------------------------|
| Tensile Strength (MPa)      | ASTM D638   | $\geq 48.3$ <a href="#">[7]</a> | Lower than unplasticized | Similar to DEHT formulations |
| Elongation at Break (%)     | ASTM D638   | $< 10$                          | Comparable to DEHP       | High                         |
| Shore A Hardness            | ASTM D2240  | $\sim 100$                      | $\sim 80-90$             | $\sim 80-90$                 |
| Glass Transition Temp. (Tg) | DSC         | $\sim 80^{\circ}\text{C}$       | Reduced significantly    | Reduced significantly        |

Table 2: Migration and Volatility of DEHT vs. DEHP in PVC

| Property                  | Test Method     | PVC + DEHT                   | PVC + DEHP                 |
|---------------------------|-----------------|------------------------------|----------------------------|
| Weight Loss (Volatility)  | ASTM D1203      | Lower                        | Higher                     |
| Migration into Hexane (%) | Extraction Test | Lower                        | Higher <a href="#">[8]</a> |
| Migration into Water (%)  | Extraction Test | Very Low <a href="#">[4]</a> | Low                        |

### 3. Experimental Protocols

Detailed methodologies for key experiments are crucial for evaluating the performance of DEHT in PVC formulations.

#### 3.1. Preparation of Flexible PVC Samples

- Objective: To prepare standardized flexible PVC samples for testing.
- Materials: PVC resin (e.g., K-value 67-70), DEHT plasticizer, heat stabilizer (e.g., zinc/calcium stearate), and other additives as required.[\[9\]](#)
- Protocol:
  - In a high-speed mixer, blend the PVC resin and heat stabilizer.
  - Gradually add the DEHT plasticizer to the mixture while continuing to mix. The heat generated by the friction will cause the PVC particles to absorb the plasticizer.[\[6\]](#)
  - Continue mixing until a dry, free-flowing powder (dry blend) is obtained.
  - Process the dry blend into sheets or other desired forms using techniques like extrusion, calendering, or injection molding at a temperature sufficient for gelation (typically 130-170°C).[\[10\]](#)
  - Condition the prepared samples according to the specific test method requirements (e.g.,  $23 \pm 2^{\circ}\text{C}$  and  $50 \pm 10\%$  relative humidity for at least 40 hours as per ASTM D618).[\[11\]](#)

### 3.2. Evaluation of Mechanical Properties

- Objective: To determine the tensile strength, elongation at break, and hardness of the flexible PVC.
- Protocols:
  - Tensile Properties (ASTM D638/D882):
    - Cut dumbbell-shaped specimens from the conditioned PVC sheets.
    - Measure the thickness and width of the narrow section of each specimen.
    - Mount the specimen in the grips of a universal testing machine.
    - Apply a tensile load at a constant crosshead speed until the specimen breaks.

- Record the maximum load and the elongation at the point of failure.
- Calculate tensile strength and elongation at break.
- Hardness (ASTM D2240):
  - Place the conditioned PVC sample on a flat, hard surface.
  - Use a Shore A durometer to measure the hardness.
  - Press the durometer foot firmly onto the sample, ensuring the indenter penetrates fully.
  - Read the hardness value from the durometer dial within one second of firm contact.
  - Take multiple readings at different locations and calculate the average.

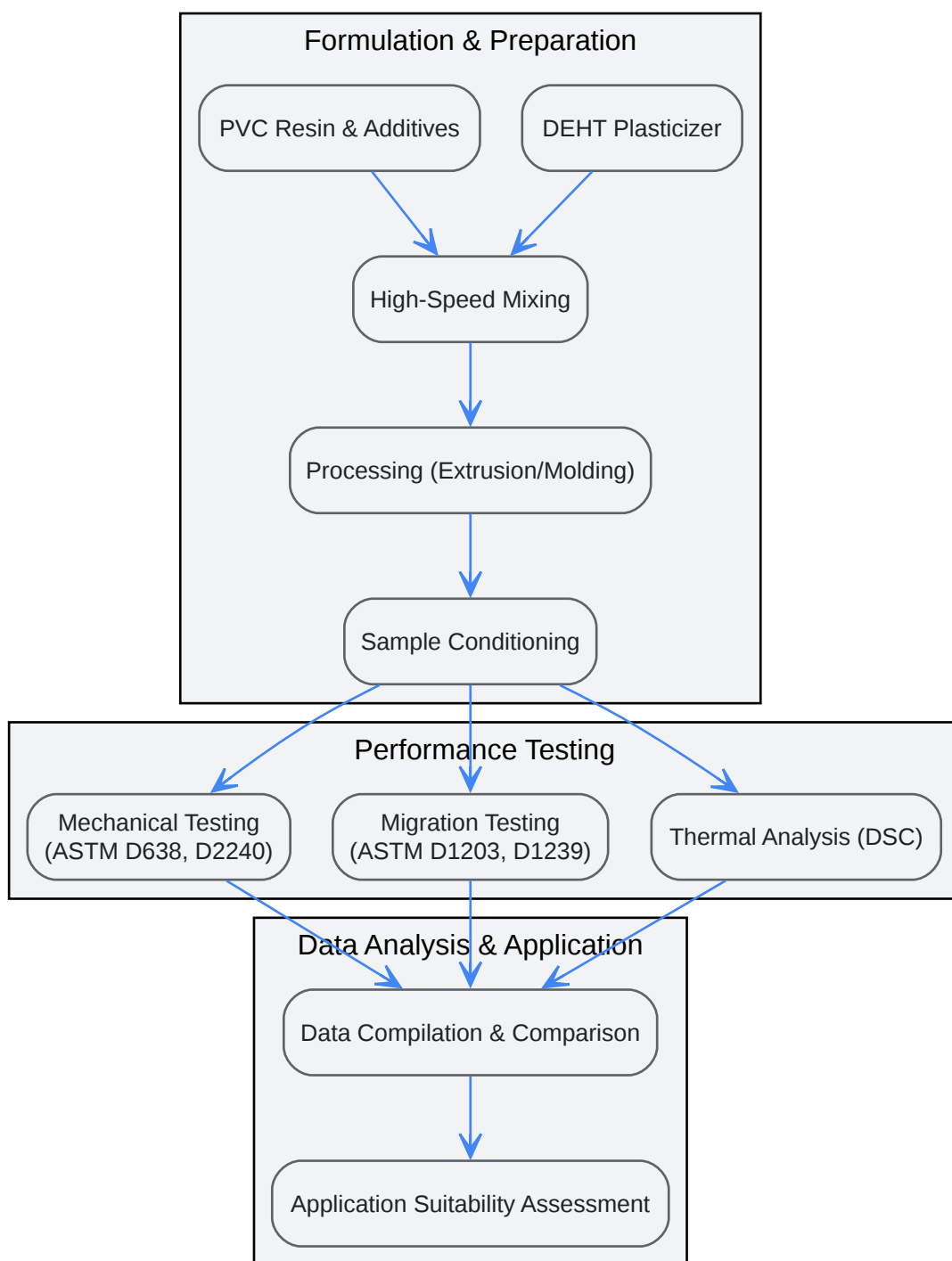
### 3.3. Assessment of Plasticizer Migration

- Objective: To quantify the loss of DEHT from the PVC matrix due to volatility and extraction.
- Protocols:
  - Volatility (ASTM D1203):
    - Cut circular specimens from the PVC sheet and weigh them accurately.
    - Place the specimens in a test chamber with activated carbon.
    - Maintain the chamber at a specified temperature (e.g., 70°C) for a set duration (e.g., 24 hours).
    - After the test period, remove the specimens, allow them to cool to room temperature, and reweigh.
    - Calculate the percentage weight loss as a measure of plasticizer volatility.
  - Extraction (ASTM D1239):
    - Cut specimens of a specified size (e.g., 50 x 50 mm) and weigh them.[\[10\]](#)

- Immerse the specimens in a test liquid (e.g., distilled water, hexane, or oil) in a sealed container.[\[10\]](#)
- Maintain the container at a specified temperature and for a specific duration.
- Remove the specimens, gently wipe them dry, and reweigh.
- Calculate the percentage weight loss to determine the extent of plasticizer extraction.  
[\[10\]](#)

#### 4. Visualizations

##### 4.1. Experimental Workflow

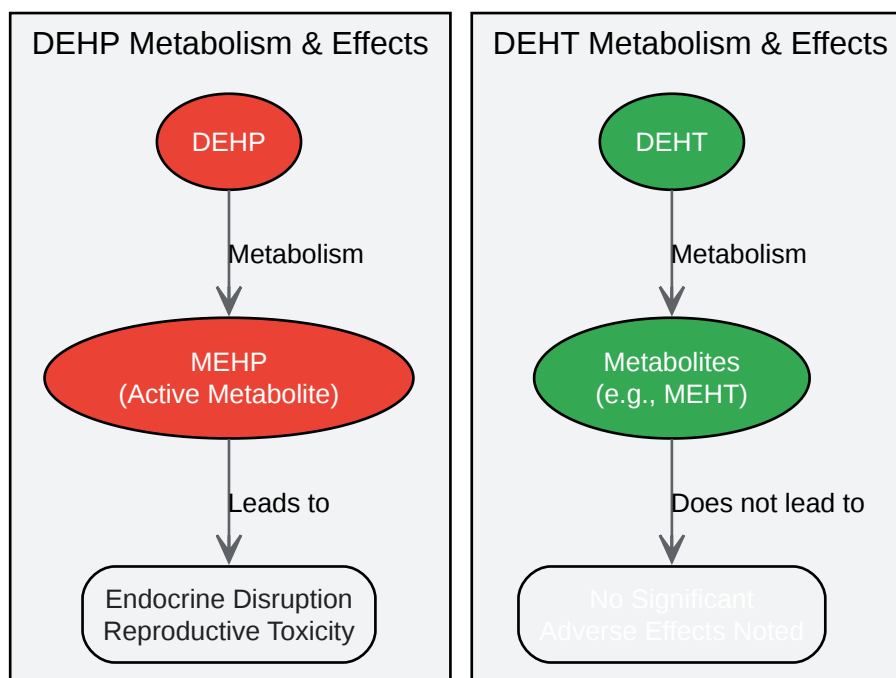


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Caption: Workflow for PVC Formulation and Testing.

#### 4.2. Toxicological Profile Comparison

DEHT is considered to have a more favorable toxicological profile than DEHP.[12] While DEHP has been identified as an endocrine disruptor, DEHT is not classified as such.[13][14] Studies have shown that DEHT and its primary metabolite, mono(ethylhexyl) terephthalate (MEHT), are not genotoxic.[12]



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Caption: Comparative Toxicological Pathways of DEHP and DEHT.

## 5. Conclusion

DEHT is a viable and safer alternative to traditional phthalate plasticizers in flexible PVC formulations. Its excellent performance in terms of mechanical properties, thermal stability, and low migration, combined with a favorable toxicological profile, makes it suitable for a wide range of applications, including those with stringent safety requirements. The provided protocols and data serve as a valuable resource for researchers and professionals in the development and evaluation of DEHT-plasticized PVC products.

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- To cite this document: BenchChem. [Application Notes: DEHT in Flexible PVC Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667314#application-of-deht-in-flexible-pvc-formulations]

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